

Technical Guide: Physicochemical Characterization of Tert-butyl 4-(2-hydroxyethyl)piperazine-1-carboxylate

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: *Tert-butyl 4-(2-hydroxyethyl)piperazine-1-carboxylate*

Cat. No.: B153296

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the melting point of **tert-butyl 4-(2-hydroxyethyl)piperazine-1-carboxylate**, a key building block in pharmaceutical synthesis. This document outlines the reported physical characteristics, experimental protocols for melting point determination, and a generalized workflow for this analytical procedure.

Physicochemical Properties

Tert-butyl 4-(2-hydroxyethyl)piperazine-1-carboxylate is a bifunctional molecule incorporating a piperazine ring, a protected amine (Boc group), and a primary alcohol. Its structure makes it a versatile intermediate in the synthesis of various active pharmaceutical ingredients (APIs). The melting point is a crucial physical property for identification, purity assessment, and process control.

Melting Point Data

The reported melting point for **tert-butyl 4-(2-hydroxyethyl)piperazine-1-carboxylate** varies slightly across different commercial suppliers, which may be attributed to minor differences in purity or analytical methodology. The compound is often described as a low melting solid or a

viscous liquid at room temperature.^[1] A summary of the reported melting point ranges is provided below.

Data Source	Reported Melting Point (°C)
ChemicalBook	38-42 ^[2]
Oakwood Chemical	38-42 ^[3]
BIOSYNCE	45-52 ^[4]

Note: The observed melting range can be an indicator of sample purity. Pure, crystalline compounds typically exhibit a sharp melting point with a narrow range (0.5-1.0°C), while impurities can lead to a depression and broadening of the melting range.

Experimental Protocol: Melting Point Determination

This section details a standardized procedure for determining the melting point of **tert-butyl 4-(2-hydroxyethyl)piperazine-1-carboxylate** using a modern digital melting point apparatus.

Principle

The melting point is determined by heating a small, finely powdered sample in a capillary tube and observing the temperature range over which the solid transitions into a liquid.

Materials and Equipment

- Sample: **Tert-butyl 4-(2-hydroxyethyl)piperazine-1-carboxylate** (finely powdered)
- Apparatus: Digital melting point apparatus (e.g., Mel-Temp or similar)
- Tools: Capillary tubes (one end sealed), spatula, watch glass

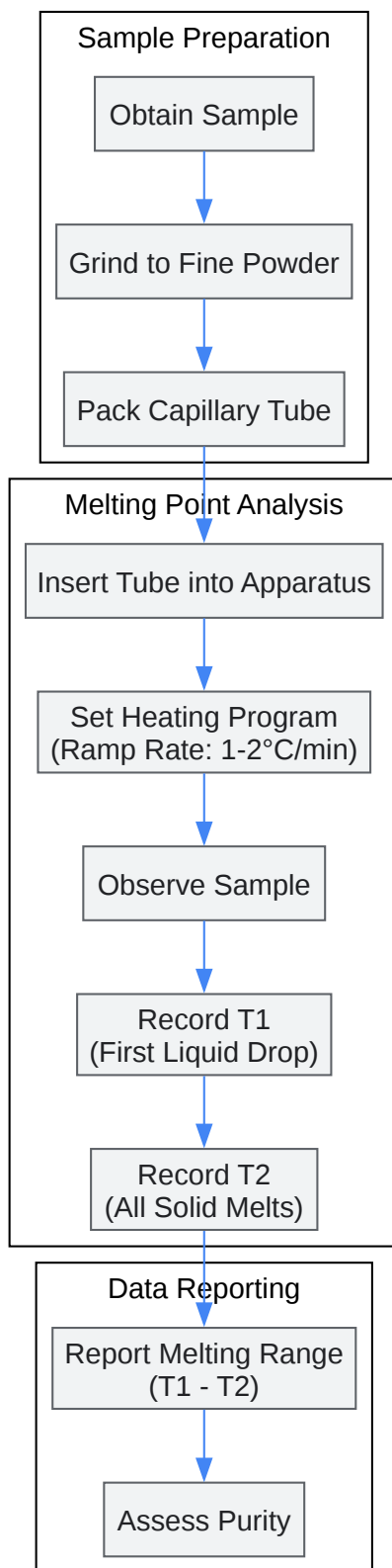
Procedure

- Sample Preparation:
 - Place a small amount of the compound on a clean, dry watch glass.

- Carefully press the open end of a capillary tube into the sample, forcing a small amount of the solid into the tube.
- Invert the tube and gently tap it on a hard surface to pack the solid into the sealed end. A sample height of 2-3 mm is ideal.
- Initial Rapid Determination (Optional but Recommended):
 - Insert the prepared capillary tube into the heating block of the apparatus.
 - Set a rapid heating rate (e.g., 10-20°C per minute) to quickly determine an approximate melting range. This helps in setting the parameters for a more accurate measurement.
- Accurate Melting Point Determination:
 - Allow the apparatus to cool to at least 20°C below the approximate melting point observed.
 - Insert a new, properly prepared capillary tube.
 - Set the heating rate to a slow, controlled ramp (e.g., 1-2°C per minute) starting from a temperature about 10-15°C below the expected melting point.
 - Observe the sample through the magnifying lens.
 - Record the temperature at which the first drop of liquid appears (T1).
 - Continue heating at the slow rate and record the temperature at which the last solid crystal melts (T2).
 - The melting point is reported as the range T1 - T2.
- Confirmation:
 - Repeat the accurate determination at least twice with fresh samples to ensure consistency and reproducibility.

Workflow and Process Visualization

The following diagrams illustrate the logical flow of the experimental procedure for determining the melting point of a chemical compound.



[Click to download full resolution via product page](#)

Caption: Experimental workflow for melting point determination.

This guide provides essential technical information for professionals working with **tert-butyl 4-(2-hydroxyethyl)piperazine-1-carboxylate**. Adherence to standardized protocols is critical for obtaining accurate and reproducible data, which is fundamental to research, development, and quality control in the pharmaceutical industry.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. tert-Butyl 4-(2-hydroxyethyl)piperazine-1-carboxylate [cymitquimica.com]
- 2. TERT-BUTYL 4-(2-HYDROXYETHYL)PIPERAZINE-1-CARBOXYLATE CAS#: 77279-24-4 [m.chemicalbook.com]
- 3. tert-Butyl 4-(2-hydroxyethyl)piperazine-1-carboxylate [oakwoodchemical.com]
- 4. biosynce.com [biosynce.com]
- To cite this document: BenchChem. [Technical Guide: Physicochemical Characterization of Tert-butyl 4-(2-hydroxyethyl)piperazine-1-carboxylate]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b153296#tert-butyl-4-2-hydroxyethyl-piperazine-1-carboxylate-melting-point>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com